

An In-depth Technical Guide to 5-Methyl-2,3-hexanedione (Acetylisovaleryl)

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Compound of Interest

Compound Name: 5-Methyl-2,3-hexanedione

Cat. No.: B078870

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This technical guide provides a comprehensive overview of **5-Methyl-2,3-hexanedione**, also known as Acetylisovaleryl. It is intended for researchers, scientists, and professionals in drug development and related fields. This document details the compound's synonyms, physicochemical properties, and a generalized analytical protocol.

Synonyms and Nomenclature

5-Methyl-2,3-hexanedione is known by a variety of synonyms in scientific literature and commercial contexts. A comprehensive list is provided below:

- Acetylisovaleryl[1]
- 5-Methylhexane-2,3-dione[2]
- Acetyl isovaleryl[2]
- 2,3-HEXANEDIONE, 5-METHYL-[2]
- Acetylisopentanoyl[2]
- Acetyl isopentanoyl[2]
- Isobutylmethylglyoxal[2]
- Isobutyl methyl diketone[2]

- FEMA 3190[2][3]
- EINECS 237-241-8[2]
- UNII-ZI95KZ32L4[2]
- BRN 1745751[2]
- DTXSID7049215[2]
- JECFA Number 414[3]

Physicochemical Data

The quantitative properties of **5-Methyl-2,3-hexanedione** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	13706-86-0	[1][3][4]
Molecular Formula	C ₇ H ₁₂ O ₂	[3]
Molecular Weight	128.17 g/mol	[3]
Appearance	Light yellow to brown clear liquid	[1]
Purity	>94.0% (GC)	[1]
Density	0.91 g/cm ³	[3]
Boiling Point	129 - 130 °C	[3]
Refractive Index	n ₂₀ /D 1.406 - 1.416	[3]
FEMA Number	3190	[3]
PubChem CID	26204	[3]

Experimental Protocols: Analysis by Gas Chromatography

The following is a generalized protocol for the analysis of **5-Methyl-2,3-hexanedione** in a liquid matrix, such as a beverage, based on common methods for vicinal diketones. This method utilizes headspace gas chromatography (HS-GC) with either an electron capture detector (ECD) or a flame ionization detector (FID).

Sample Preparation

- **Degassing:** If the sample is carbonated, it must be degassed to prevent pressure buildup in the headspace vial. This can be achieved by pouring the sample back and forth between two beakers until foaming ceases.
- **Aliquoting:** Transfer a precise volume (e.g., 2 mL) of the degassed sample into a headspace vial (e.g., 20 mL).
- **Internal Standard:** For quantitative analysis, add a known concentration of an appropriate internal standard, such as 2,3-heptanedione.
- **Sealing:** Immediately seal the vial with a septum and crimp cap.

Headspace Gas Chromatography (HS-GC) Conditions

- **System:** A gas chromatograph equipped with a headspace autosampler and either an ECD or FID.
- **Column:** A suitable capillary column for volatile compounds, such as a SH-Stabilwax (30m x 0.32mm x 1.0µm) or an SH-Rxi5Sil-MS (30m x 0.32mm x 1.0µm), can be used.
- **Carrier Gas:** Nitrogen or Helium at a constant flow or constant linear velocity (e.g., 35 cm/sec).
- **Oven Temperature Program:**
 - Initial temperature: 40°C, hold for 2.5 minutes.
 - Ramp: Increase at 10°C/minute to 170°C.

- Final hold: Hold at 170°C for 4 minutes.
- Injector Temperature: 120°C.
- Detector Temperature:
 - FID: 200°C.
 - ECD: 200°C.
- Headspace Autosampler Conditions:
 - Vial Equilibration: 60°C for 45 minutes.
 - Vial Pressurization: 100 kPa with nitrogen.
 - Injection Volume: 1 mL of the headspace gas.

Data Analysis

The concentration of **5-Methyl-2,3-hexanedione** in the sample is determined by comparing its peak area to that of the internal standard and referencing a calibration curve prepared with known concentrations of the analyte.

Visualizations

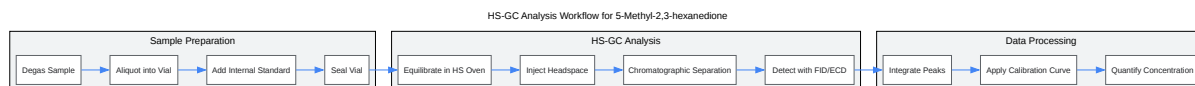
Chemical Structure

The following diagram illustrates the chemical structure of **5-Methyl-2,3-hexanedione**.

Caption: Molecular structure of **5-Methyl-2,3-hexanedione**.

Experimental Workflow

The diagram below outlines the general experimental workflow for the analysis of **5-Methyl-2,3-hexanedione** using Headspace Gas Chromatography.



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Caption: General workflow for HS-GC analysis.

Biological Activity and Signaling Pathways

Currently, there is limited information available in the public domain regarding specific biological signaling pathways in which **5-Methyl-2,3-hexanedione** is a direct participant. Its primary documented roles are as a flavoring agent and a fragrance ingredient. It is also used as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals.[4] Toxicological data suggests that it may cause skin sensitization. Further research is required to elucidate any specific mechanisms of action or metabolic pathways at the molecular level.

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